

# Thermodynamic Properties of HCFC-124: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 2-Chloro-1,1,1,2-tetrafluoroethane

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An In-depth Analysis for Researchers and Drug Development Professionals

## Introduction

**2-chloro-1,1,1,2-tetrafluoroethane**, commonly known as HCFC-124 or R-124, is a hydrochlorofluorocarbon (HCFC) that has been utilized as a refrigerant and in various industrial applications.<sup>[1][2]</sup> As a member of the HCFC family, it was introduced as a transitional replacement for chlorofluorocarbons (CFCs) due to its lower ozone depletion potential.<sup>[3][4]</sup> This guide provides an in-depth exploration of the thermodynamic properties of HCFC-124, offering critical data and insights for scientists, researchers, and professionals in fields requiring precise thermal management and fluid dynamic analysis.

## Core Physical and Chemical Properties

HCFC-124 is a colorless, non-flammable gas at standard atmospheric conditions with a faint ethereal odor.<sup>[1][5]</sup> Its fundamental properties are crucial for understanding its behavior in various thermodynamic cycles and applications.

Property	Value	Units
Chemical Formula	C <sub>2</sub> HCIF <sub>4</sub> (or CHClFCF <sub>3</sub> )	-
Molecular Weight	136.48	g/mol
Boiling Point (at 1 atm)	-12.09	°C
10.25	°F	
Critical Temperature	122.47	°C
252.45	°F	
Critical Pressure	3634.0	kPa (abs)
527.1	psia	
Critical Density	550.0	kg/m <sup>3</sup>
34.34	lb/ft <sup>3</sup>	

A summary of the core physical properties of HCFC-124, compiled from various sources.[\[5\]](#)[\[6\]](#)

## Environmental Impact and Regulatory Status

The environmental footprint of a refrigerant is a critical consideration. HCFC-124, while an improvement over CFCs, still possesses properties that impact the environment.[\[4\]](#)

- **Ozone Depletion Potential (ODP):** HCFC-124 has a low Ozone Depletion Potential (ODP) of 0.022, relative to CFC-11 (ODP = 1).[\[1\]](#) This reduced, but non-zero, potential is due to the presence of chlorine in its molecular structure, which can catalytically destroy stratospheric ozone.[\[4\]](#)
- **Global Warming Potential (GWP):** The Global Warming Potential (GWP) of HCFC-124 over a 100-year time horizon is 599, relative to carbon dioxide (GWP = 1).[\[1\]](#) This indicates its capacity to contribute to the greenhouse effect.
- **Atmospheric Lifetime:** The atmospheric lifetime of HCFC-124 is approximately 5.8 years.[\[1\]](#)  
[\[3\]](#)

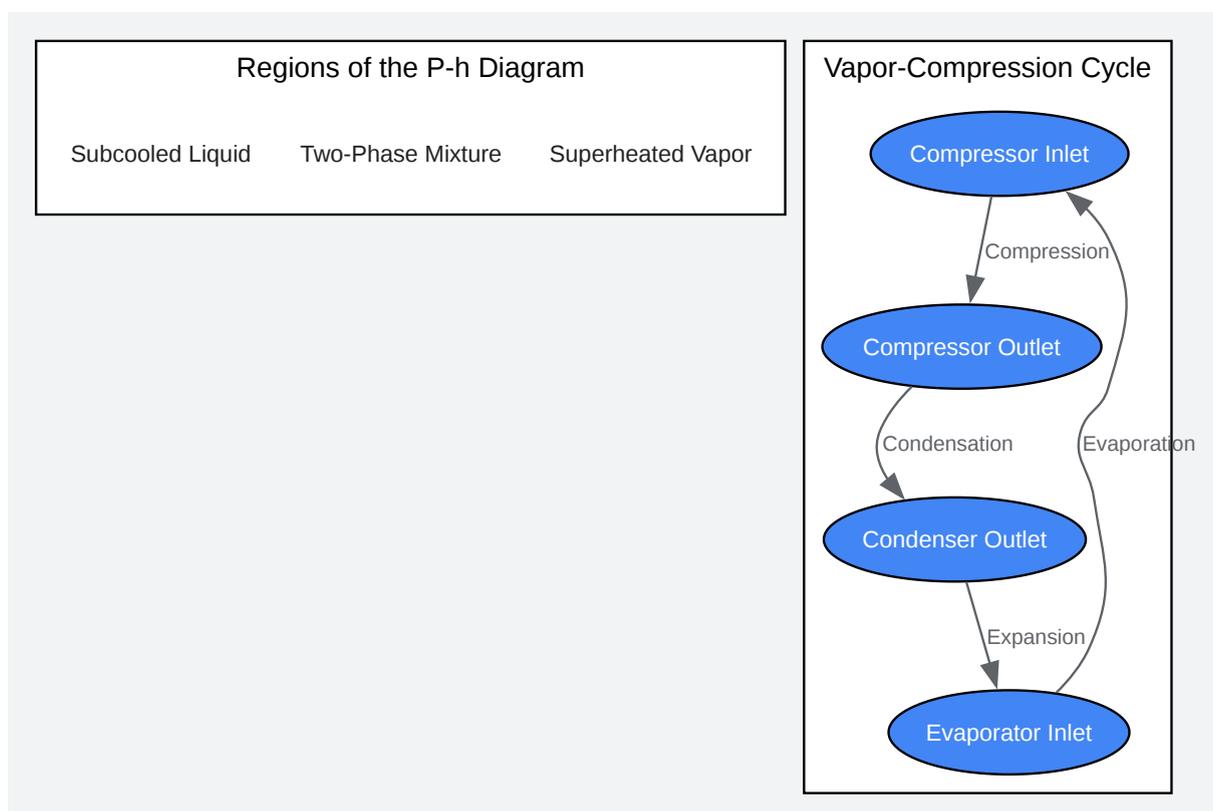
Due to its ODP, HCFC-124 is classified as a Class II ozone-depleting substance and its production and consumption have been phased out under the Montreal Protocol.[7]

## Thermodynamic Behavior and Data

The thermodynamic properties of HCFC-124 have been extensively studied and are often represented through equations of state, such as the Modified Benedict-Webb-Rubin (MBWR) equation. These equations allow for the precise calculation of properties like enthalpy, entropy, and specific volume across a wide range of temperatures and pressures.

### Pressure-Enthalpy Diagram

The pressure-enthalpy (P-h) diagram is a fundamental tool for analyzing refrigeration cycles. It graphically represents the thermodynamic state of the refrigerant as it undergoes changes in pressure and enthalpy.

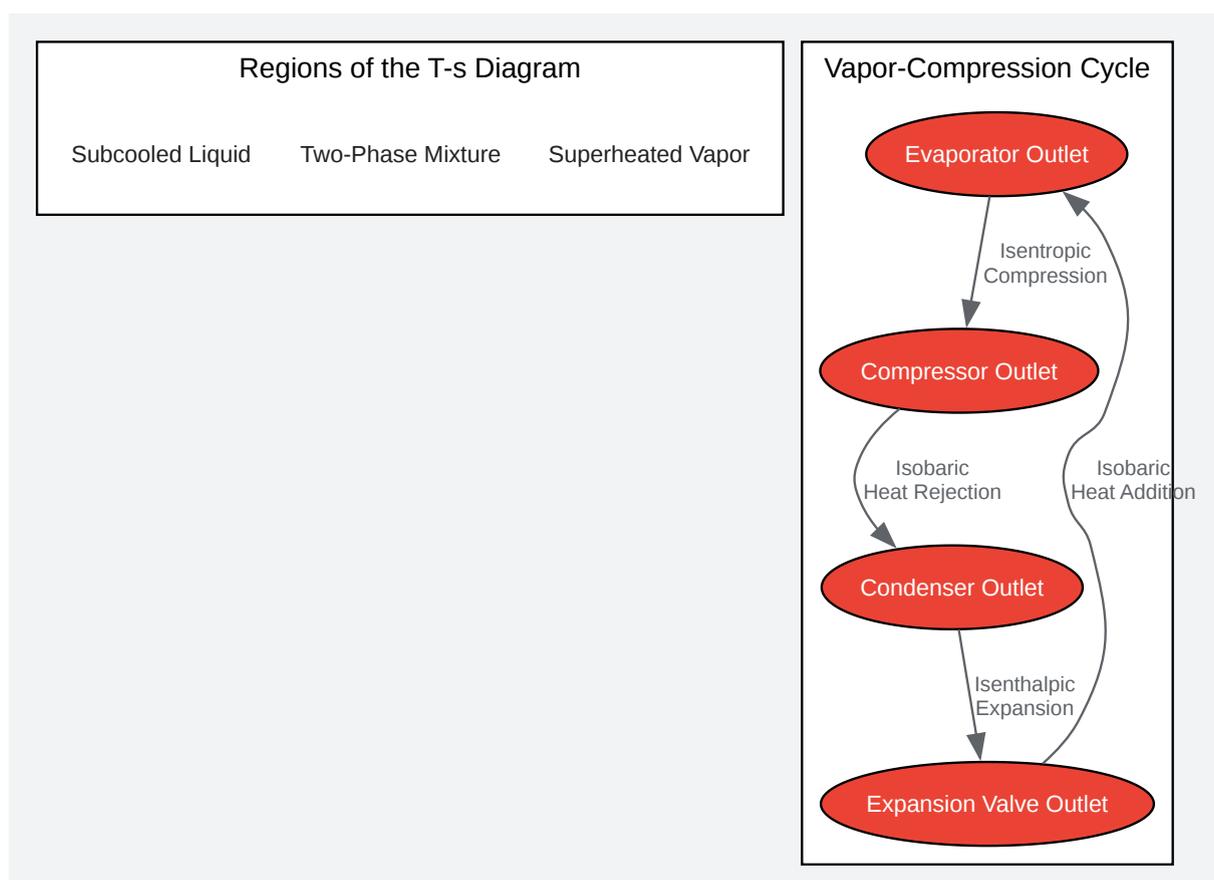


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Caption: A conceptual Pressure-Enthalpy (P-h) diagram illustrating the key regions and the vapor-compression refrigeration cycle.

## Temperature-Entropy Diagram

Similarly, the temperature-entropy (T-s) diagram provides valuable insights into the thermodynamic processes, particularly concerning heat transfer and the efficiency of the cycle.



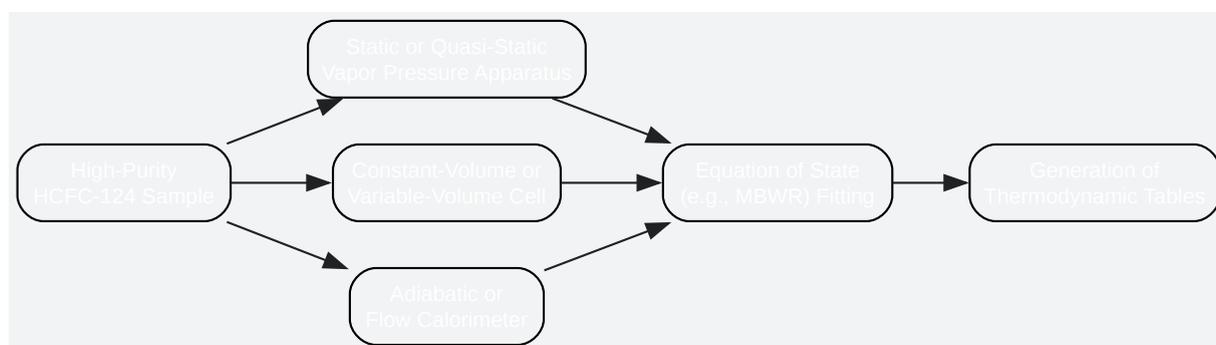
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Caption: A conceptual Temperature-Entropy (T-s) diagram showing the ideal vapor-compression cycle and its corresponding thermodynamic states.

## Experimental Determination of Thermodynamic Properties

The accurate determination of thermodynamic properties relies on precise experimental methodologies. The following outlines a generalized workflow for characterizing a refrigerant like HCFC-124.

## Experimental Workflow



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Caption: A simplified workflow for the experimental determination of the thermodynamic properties of a refrigerant.

## Step-by-Step Methodology for Vapor Pressure Measurement

- **Sample Purification:** Obtain a high-purity sample of HCFC-124 and degas it to remove any non-condensable impurities.
- **Apparatus Preparation:** Utilize a high-precision static or quasi-static vapor pressure apparatus. This typically consists of a thermostatically controlled sample cell connected to a pressure transducer.
- **Temperature Control:** Place the sample cell in a cryostat or thermostat capable of maintaining a stable temperature to within a few millikelvin.
- **Equilibrium:** Allow the sample to reach thermal and vapor-liquid equilibrium at the desired temperature.

- **Pressure Measurement:** Record the vapor pressure using a calibrated high-accuracy pressure transducer.
- **Data Collection:** Repeat the measurements at various temperatures across the desired range, from the triple point to the critical point.

## Safety Considerations

HCFC-124 is considered to have a low order of acute toxicity.<sup>[1]</sup> However, as with all refrigerants, proper handling and safety precautions are essential.

- **Inhalation:** Inhalation of high concentrations can cause central nervous system depression and cardiac sensitization.<sup>[1][8]</sup> Adequate ventilation is crucial in enclosed spaces.
- **Frostbite:** Direct contact with the liquid can cause frostbite due to its rapid evaporation.<sup>[8][9]</sup> Appropriate personal protective equipment, including insulated gloves and safety goggles, should be worn.
- **Decomposition:** At high temperatures, such as in the presence of flames or hot surfaces, HCFC-124 can decompose to form toxic and corrosive compounds like hydrogen fluoride and hydrogen chloride.<sup>[6]</sup>

## Conclusion

HCFC-124 has played a role as a transitional refrigerant, and a thorough understanding of its thermodynamic properties remains important for the maintenance of existing systems and for historical and comparative analysis in the development of new, more environmentally benign alternatives. The data and methodologies presented in this guide provide a solid foundation for researchers and professionals working with this and other fluorinated refrigerants.

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